

An In-depth Technical Guide to 1,5-Dimethoxynaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Dimethoxynaphthalene

Cat. No.: B158590

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,5-Dimethoxynaphthalene**, a naphthalene derivative with significant applications across various scientific and industrial fields. This document consolidates its chemical properties, synthesis protocols, and key applications to serve as a vital resource for professionals in research and development.

Compound Identification and Properties

1,5-Dimethoxynaphthalene is an aromatic organic compound. Its fundamental identification and physicochemical properties are summarized below.

Identifier	Value	Source
CAS Number	10075-63-5	[1][2][3]
Molecular Formula	C ₁₂ H ₁₂ O ₂	[2][4]
Molecular Weight	188.22 g/mol	[2][4]
IUPAC Name	1,5-dimethoxynaphthalene	[4]
Synonyms	Naphthalene, 1,5-dimethoxy-	[3][4]

Physicochemical Data:

Property	Value	Source
Appearance	White crystalline solid	[5]
Melting Point	180-184 °C	[3]
Boiling Point	311.2 °C at 760 mmHg	[3]
Density	1.097 g/cm ³	[3]
Flash Point	130.3 °C	[3]
Vapor Pressure	0.00105 mmHg at 25°C	[3]

Experimental Protocols

A. Synthesis of **1,5-Dimethoxynaphthalene**

A common and effective method for the synthesis of **1,5-Dimethoxynaphthalene** is through the Williamson ether synthesis, starting from 1,5-dihydroxynaphthalene.[5]

Materials:

- 1,5-dihydroxynaphthalene (100 g, 0.62 mol)
- 10% Sodium Hydroxide (NaOH) solution (500 mL, 1.25 mol)
- Dimethyl sulfate (156 g, 1.24 mol)
- Benzene
- Activated carbon
- Distilled water
- 5% Potassium Hydroxide (KOH) solution

Procedure:[5]

- Under a nitrogen atmosphere, dissolve 100 g (0.62 mol) of 1,5-dihydroxynaphthalene in 500 mL of 10% NaOH solution within a 2 L two-necked round-bottom flask.
- Slowly add 156 g (1.24 mol) of dimethyl sulfate to the solution over a period of 1 hour.
- Allow the reaction to proceed for 2 hours. A precipitate will form.
- Collect the resulting precipitate via vacuum filtration.
- Wash the precipitate sequentially with 200 mL of 5% KOH solution (twice) and then with 200 mL of distilled water (three times).
- Dry the washed residue.
- Dissolve the dried product completely in 1.5 L of benzene at 80 °C, containing 300 g of activated carbon.
- Filter the hot solution to remove the activated carbon.
- Allow the filtrate to cool, which will result in the crystallization of **1,5-dimethoxynaphthalene** as white crystals. The expected yield is approximately 73 g (63%).

B. Purification Method

For further purification, **1,5-Dimethoxynaphthalene** can be crystallized from ethanol, acetic acid, or benzene.[5] Vacuum distillation is also a viable purification technique.[5]

Applications in Research and Drug Development

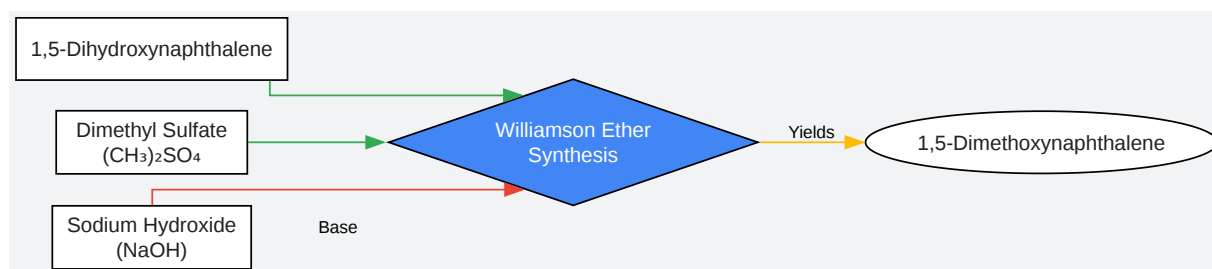
1,5-Dimethoxynaphthalene and its precursor, 1,5-dihydroxynaphthalene, are valuable compounds with diverse applications.

- **Pharmaceutical Intermediates:** The precursor, 1,5-dihydroxynaphthalene, serves as a starting material for synthesizing various drugs, including anti-inflammatory agents, analgesics, and antipyretics.[6] It is also involved in producing natural products like Vitamin K and coenzyme Q10.[6] Naphthalene derivatives, in general, are studied for a wide range of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory effects. [7]

- Industrial Synthesis: **1,5-Dimethoxynaphthalene** is utilized in the synthesis of pesticides and in the preparation of polyhydric alcohols.[8]
- Materials Science: The compound is a component in the development of molecular magnetic devices and complex supramolecular structures such as rotaxanes and catenanes.[8]
- Dye and Pigment Industry: 1,5-dihydroxynaphthalene is a crucial intermediate in producing mordant azo dyes, such as C.I. Mordant Black 9.[9] It also serves as a precursor to Juglone (5-hydroxy-1,4-naphthoquinone), a natural dye.[10][11]

Visualization of Synthetic Pathway

The synthesis of **1,5-Dimethoxynaphthalene** from its diol precursor is a foundational reaction for its production. The workflow illustrates the key reactants, reagents, and the resulting product.



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Caption: Synthetic pathway for **1,5-Dimethoxynaphthalene**.

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